

A Comprehensive Technical Guide to 3,3-Dimethyloctane: Molecular Properties and Characterization

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Compound of Interest

Compound Name: 3,3-Dimethyloctane

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This technical guide provides an in-depth overview of the molecular and physical properties of **3,3-Dimethyloctane**, a branched alkane with applications in research and as a reference standard. This document outlines its chemical formula, molecular weight, and key physical characteristics, supported by standardized experimental protocols for their determination.

Core Molecular and Physical Properties

3,3-Dimethyloctane is a saturated hydrocarbon classified as a branched-chain alkane. Its structure consists of an eight-carbon octane chain with two methyl groups attached to the third carbon atom. This branching significantly influences its physical properties compared to its straight-chain isomer, n-decane.

Chemical Formula: $C_{10}H_{22}$ [\[1\]](#)

Molecular Weight: 142.28 g/mol [\[2\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **3,3-Dimethyloctane**.

Property	Value
IUPAC Name	3,3-Dimethyloctane
CAS Number	4110-44-5
Molecular Formula	C ₁₀ H ₂₂
Molecular Weight	142.28 g/mol [2]
Appearance	Colorless liquid[1][3]
Boiling Point	161 °C at 760 mmHg[3][4]
Melting Point	-53.99 °C[3][4]
Density	0.74 g/cm ³ [3]
Refractive Index (n _D)	1.4140 - 1.4160[3][5]
Flash Point	43.5 °C[4]
Vapor Pressure	3.02 mmHg at 25 °C[3]
Solubility	Insoluble in water; soluble in organic solvents[1]

Experimental Protocols for Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of liquid alkanes such as **3,3-Dimethyloctane**.

Boiling Point Determination (Micro-Boiling Point Method using Thiele Tube)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.

Apparatus:

- Thiele tube
- High-temperature mineral oil

- Thermometer (calibrated)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or heating mantle

Procedure:

- A small amount (0.5-1 mL) of **3,3-Dimethyloctane** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube filled with mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.

Density Measurement (Vibrating Tube Densitometer)

This method offers high precision for determining the density of liquids.

Apparatus:

- Vibrating tube densitometer

- Syringe for sample injection
- Thermostatic control unit

Procedure:

- The instrument is calibrated using a reference standard of known density (e.g., dry air and deionized water).
- The temperature of the measurement cell is set to the desired value (e.g., 20 °C) and allowed to stabilize.
- A sample of **3,3-Dimethyloctane** is injected into the measurement cell using a syringe, ensuring no air bubbles are present.
- The instrument measures the oscillation period of the U-shaped tube containing the sample.
- The density is automatically calculated by the instrument based on the oscillation period and calibration data.

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how light propagates through a substance and is a useful property for identification and purity assessment.

Apparatus:

- Abbe refractometer
- Monochromatic light source (e.g., sodium D-line at 589 nm)
- Constant temperature water bath
- Dropper or pipette
- Lint-free tissue and a suitable solvent (e.g., ethanol or isopropanol)

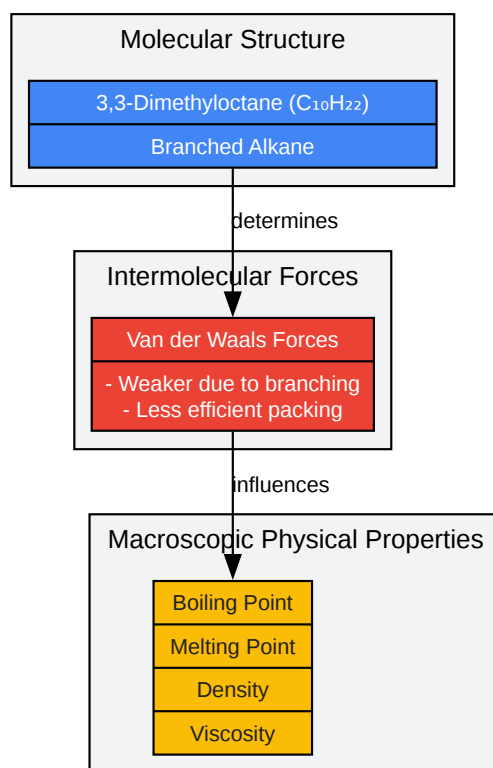
Procedure:

- The refractometer is turned on, and the water bath is set to the desired temperature (typically 20 °C), circulating water through the prisms to maintain a constant temperature.
- The prism surfaces are cleaned with a suitable solvent and dried with a lint-free tissue.
- A few drops of **3,3-Dimethyloctane** are placed on the lower prism using a dropper.
- The prisms are closed and locked.
- The light source is positioned, and the eyepiece is adjusted to bring the crosshairs into focus.
- The adjustment knob is turned until the light and dark fields are visible in the eyepiece.
- The dispersion correction knob is adjusted to eliminate any color fringe at the boundary, creating a sharp borderline.
- The adjustment knob is used to align the borderline precisely with the center of the crosshairs.
- The refractive index value is read from the instrument's scale.

Logical Relationships and Visualizations

The molecular structure of **3,3-Dimethyloctane** directly influences its macroscopic physical properties. The branching of the alkyl chain affects intermolecular forces, which in turn dictates properties like boiling point and density.

Relationship between Molecular Structure and Physical Properties of 3,3-Dimethyloctane



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Caption: Logical flow from molecular structure to physical properties.

The branched nature of **3,3-Dimethyloctane** results in a more compact, spherical shape compared to its linear isomer, n-decane. This reduces the surface area available for intermolecular contact, leading to weaker van der Waals forces. Consequently, less energy is required to overcome these forces, resulting in a lower boiling point than n-decane.

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